

# 4-Isopropoxybenzoic Acid: A Technical Material Safety Data Sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Isopropoxybenzoic acid

Cat. No.: B1664614

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **4-Isopropoxybenzoic acid**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, an understanding of experimental methodologies, and visual workflows for safety protocols.

## Section 1: Chemical and Physical Properties

**4-Isopropoxybenzoic acid** is a solid organic compound. A summary of its key chemical and physical properties is provided in the table below. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	180.20 g/mol	PubChem[1]
CAS Number	13205-46-4	PubChem[1]
Appearance	Off-white powder/solid	Thermo Fisher Scientific[2], Sigma-Aldrich[3]
Melting Point	164-167 °C	Sigma-Aldrich[3], ChemicalBook[4]
Solubility	Insoluble in water.	ChemicalBook[4]
Storage Temperature	Store below +30°C.	ChemicalBook[4]

## Section 2: Hazard Identification and Classification

**4-Isopropoxybenzoic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.


### GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: PubChem[1], Thermo Fisher Scientific[2]

**Signal Word: Warning**

**Hazard Pictograms:**

 alt text

## Section 3: Experimental Protocols for Hazard Determination

The GHS classifications are based on data derived from standardized experimental protocols, typically following guidelines set by the Organisation for Economic Co-operation and Development (OECD). While the specific experimental results for **4-Isopropoxybenzoic acid** are not publicly available, this section outlines the general methodologies used to determine skin, eye, and respiratory irritation.

### Skin Irritation

The determination of skin irritation potential is generally conducted following OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). This in vitro method is now widely used as an alternative to traditional animal testing.

Methodology Outline:

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper layers of human skin.
- **Procedure:** A small amount of the test substance (**4-Isopropoxybenzoic acid**) is applied topically to the surface of the skin tissue model.
- **Exposure:** The substance is left in contact with the tissue for a defined period.
- **Viability Assessment:** After exposure, the viability of the skin cells is determined using a colorimetric assay, such as the MTT assay. The amount of color change is proportional to the number of viable cells.
- **Classification:** A substance is classified as a skin irritant (Category 2) if the tissue viability is reduced below a certain threshold (typically  $\leq 50\%$ ) compared to a negative control.

### Eye Irritation

Eye irritation potential is assessed using methods such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD Test Guideline 437) or tests using reconstructed human cornea-like epithelium models (OECD Test Guideline 492).

Methodology Outline (BCOP):

- Test System: Bovine corneas are obtained from abattoir eyes. They are mounted in a special holder that allows for the application of the test substance to the epithelial surface.
- Procedure: **4-Isopropoxybenzoic acid** would be applied to the anterior surface of the cornea.
- Endpoints Measured:
  - Corneal Opacity: The cloudiness of the cornea is measured using an opacitometer.
  - Corneal Permeability: The passage of a fluorescent dye (sodium fluorescein) through the cornea is measured with a spectrophotometer.
- Classification: The degree of opacity and permeability are used to calculate an In Vitro Irritancy Score (IVIS). This score determines the irritation classification. A substance causing reversible eye irritation is classified as Category 2A.

## Specific Target Organ Toxicity (Respiratory Irritation)

The assessment of respiratory irritation is complex and can be derived from animal studies, human experience, or other data. For single exposure respiratory irritation (STOT SE Category 3), the classification is often based on observations from acute toxicity studies.

Methodology Outline (from Acute Inhalation Toxicity studies, e.g., OECD TG 403):

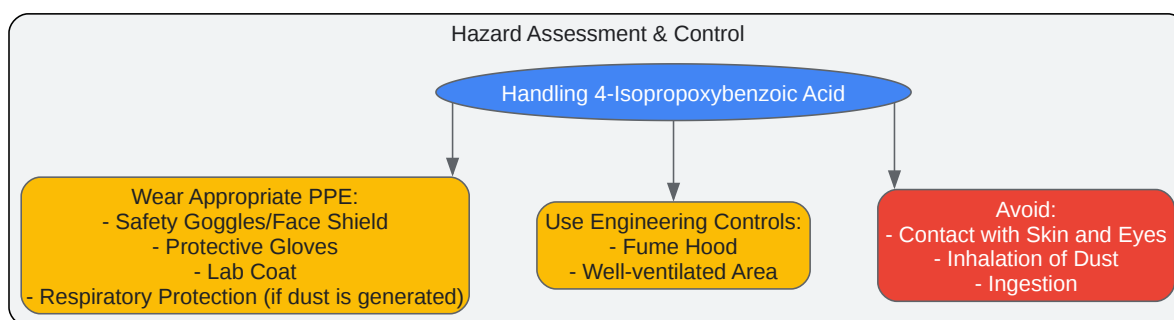
- Test System: Typically rodents (rats) are used.
- Procedure: Animals are exposed to the substance, usually as a dust or aerosol, in an inhalation chamber for a defined period.
- Observations: Clinical signs of respiratory tract irritation are observed, such as labored breathing, nasal discharge, or changes in respiratory rate. Histopathological examination of

the respiratory tract may also be performed.

- Classification: If transient and reversible respiratory irritation is observed at non-lethal concentrations, the substance may be classified as causing respiratory irritation.

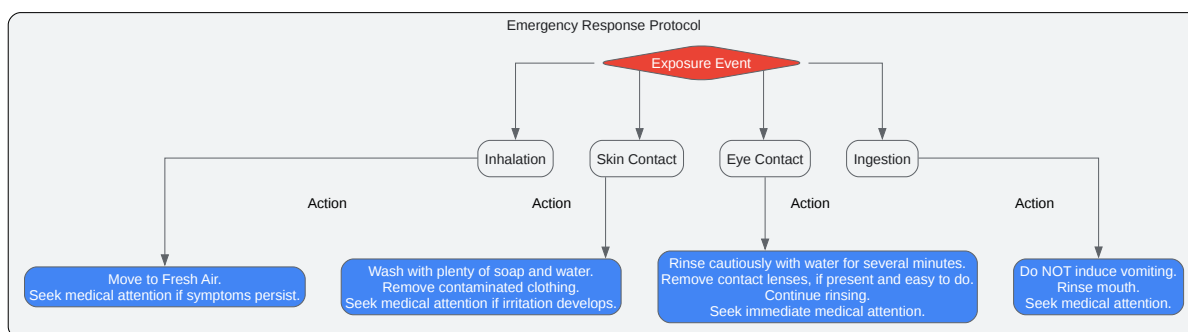
## Section 4: Safe Handling and Emergency Procedures

Adherence to proper safety protocols is crucial when handling **4-Isopropoxybenzoic acid**. The following diagrams illustrate the logical workflows for risk assessment and response.



[Click to download full resolution via product page](#)

Caption: Workflow for Hazard Assessment and Control Measures.



[Click to download full resolution via product page](#)

Caption: First Aid and Emergency Response Workflow.

## Section 5: Toxicological Information

Currently, detailed quantitative toxicological data such as LD50 (median lethal dose) values for **4-Isopropoxybenzoic acid** are not readily available in the public domain. The primary toxicological concerns identified are its irritant properties as outlined in Section 2.

## Section 6: Regulatory Information

It is important to be aware of the regulatory status of **4-Isopropoxybenzoic acid** in different regions. For example, in New Zealand, under the EPA Inventory of Chemical Status, this substance does not have an individual approval but may be used under an appropriate group standard[1]. Users should consult their local regulatory bodies for specific compliance requirements.

## Section 7: Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. It is recommended to leave the chemical in its original container and not mix it with other waste. Uncleaned containers should be handled in the same manner as the product itself.

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the specific SDS for the product they are using and follow all applicable safety regulations.

### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemsafetypro.com [chemsafetypro.com]
- 2. Overview of the GHS Classification Scheme in Hazard Classification - A Framework to Guide Selection of Chemical Alternatives - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. GHS Classification: Serious Eye Damage/Eye Irritation | Inventory Pedia | ChemRadar [chemradar.com]
- 4. chemsafetypro.com [chemsafetypro.com]
- To cite this document: BenchChem. [4-Isopropoxybenzoic Acid: A Technical Material Safety Data Sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664614#4-isopropoxybenzoic-acid-material-safety-data-sheet-msds]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)